

Proper Disposal of Fantridone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Fantridone**

Cat. No.: **B092440**

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For Immediate Reference: Treat **Fantridone** as a hazardous chemical waste. Due to its classification as a phenanthridine derivative with antidepressant properties, a conservative approach to disposal is mandatory to ensure personnel safety and environmental protection. Incineration by a licensed hazardous waste disposal company is the recommended method of destruction.

This guide provides essential safety and logistical information for the proper disposal of **Fantridone** (CAS No. 17692-37-4), a bioactive compound used in research and drug development. The following procedures are based on the chemical's structural class and known pharmacological activity, in the absence of a readily available, official Safety Data Sheet (SDS).

Essential Safety and Handling

Given that **Fantridone** is an active pharmaceutical ingredient, all handling and disposal preparations must be conducted with appropriate personal protective equipment (PPE).

Minimum PPE Requirements:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.

- Lab Coat: A standard laboratory coat is required. For handling larger quantities or when there is a risk of splashing, a chemically resistant apron is recommended.

Engineering Controls:

- All handling of **Fantridone** powder or solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.

Fantridone: Summary of Known Data

While a comprehensive, official SDS is not widely available, the following information has been compiled from various chemical and pharmacological sources.

Property	Data
Chemical Name	5-(3-dimethylaminopropyl)phenanthridin-6(5H)-one
CAS Number	17692-37-4
Molecular Formula	C ₁₈ H ₂₀ N ₂ O
Known Use	Antidepressant; used in biochemical and pharmacological research.
Chemical Class	Phenanthridine derivative; tertiary amine.
Assumed Hazards	Bioactive, potentially toxic. As a psychoactive substance, it may have neurological effects. Environmental hazards are unknown but should be assumed.
Recommended Disposal	Incineration via a licensed hazardous waste facility.

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe segregation, packaging, and disposal of **Fantridone** waste.

Step 1: Waste Identification and Segregation

- Solid Waste: All disposable materials contaminated with **Fantridone** (e.g., weighing boats, contaminated gloves, pipette tips, bench paper) must be collected in a dedicated, clearly labeled hazardous waste container. Do not mix with non-hazardous trash.
- Liquid Waste: Unused or waste solutions of **Fantridone** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour **Fantridone** solutions down the drain.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **Fantridone** must be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.

Step 2: Packaging and Labeling

- Use only approved, chemically compatible containers for waste collection.
- Label all waste containers clearly with "Hazardous Waste," the full chemical name "**Fantridone**," and the approximate concentration and quantity.
- Ensure container lids are securely fastened to prevent spills.

Step 3: Storage of Waste

- Store **Fantridone** waste in a designated, secure satellite accumulation area within the laboratory.
- This area should be away from general laboratory traffic and clearly marked as a hazardous waste storage area.
- Do not store large quantities of waste for extended periods. Follow your institution's guidelines for waste pickup schedules.

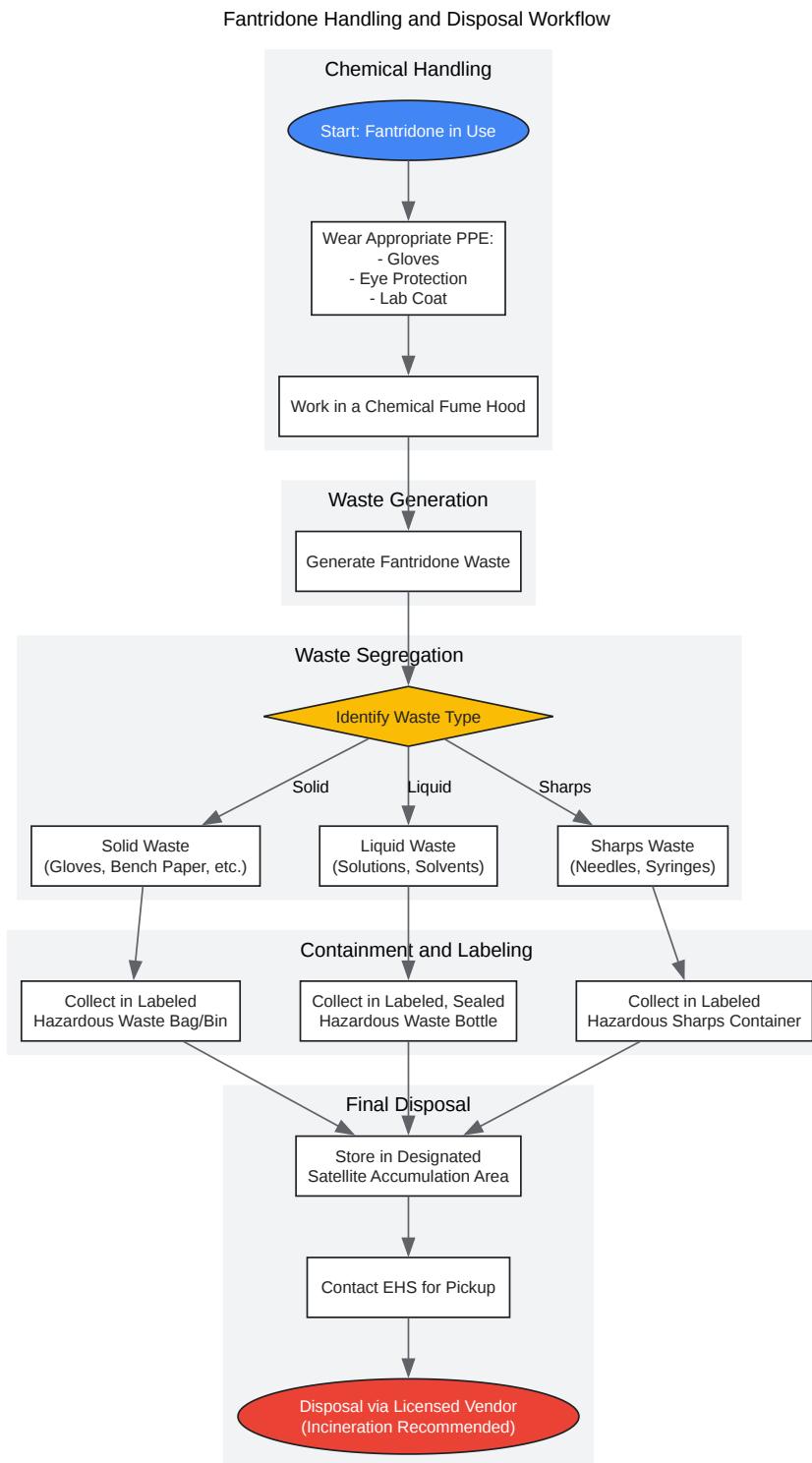
Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of **Fantridone** waste.

- Provide the EHS department with accurate information about the waste stream.
- **Fantridone** waste must be transported and disposed of by a licensed hazardous waste management company. The recommended method of final disposal is high-temperature incineration to ensure the complete destruction of the bioactive compound.

Experimental Workflow & Disposal Decision Pathway

The following diagram illustrates the logical flow for handling and disposing of **Fantridone** within a laboratory setting.

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Caption: Workflow for the safe handling and disposal of **Fantridone** waste.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **Fantridone**, minimizing risks to themselves, their colleagues, and the environment. Always consult your institution's specific hazardous waste management policies.

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